

Measuring FFA2-Mediated G Protein Coupling: Application Notes and Protocols

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Compound of Interest

Compound Name: FFA2 agonist-1

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Introduction

Free Fatty Acid Receptor 2 (FFA2), also known as GPR43, is a G protein-coupled receptor (GPCR) that is activated by short-chain fatty acids (SCFAs) such as acetate and propionate.[1] These SCFAs are metabolic byproducts of gut microbiota, positioning FFA2 as a critical link between the gut microbiome and host physiology.[2] FFA2 is expressed in a variety of tissues and cells, including immune cells, adipocytes, and the gastrointestinal tract, and is implicated in the regulation of inflammation, metabolism, and appetite.[1][3] Understanding the coupling of FFA2 to its downstream G protein signaling pathways is crucial for elucidating its physiological roles and for the development of novel therapeutics targeting this receptor.

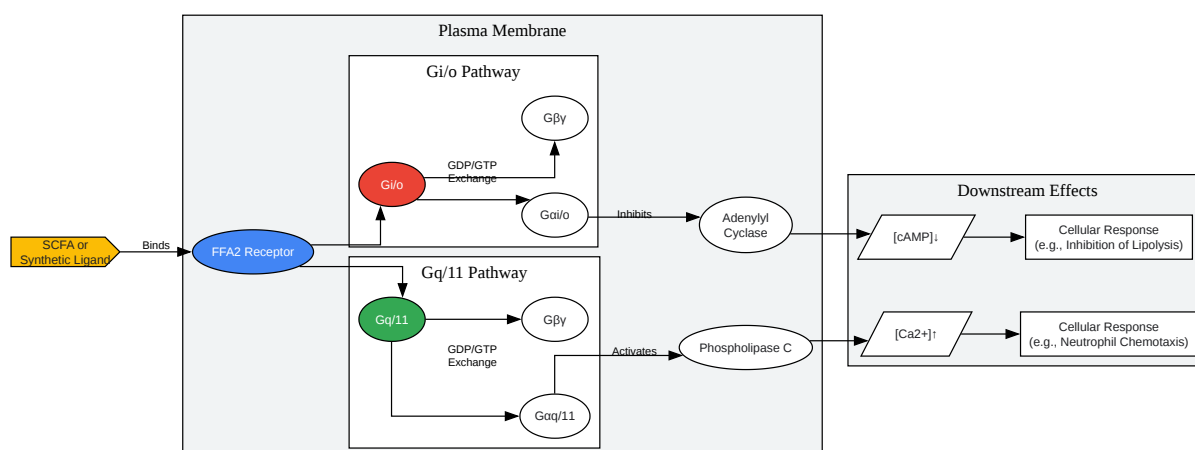
FFA2 is known to couple to two main families of G proteins: the pertussis toxin-sensitive Gi/o family and the Gq/11 family.[4][5] Activation of the Gi/o pathway typically leads to the inhibition of adenylyl cyclase and a decrease in intracellular cyclic AMP (cAMP) levels.[4] Conversely, activation of the Gq/11 pathway stimulates phospholipase C, leading to an increase in intracellular calcium.[6] The ability of FFA2 to engage with multiple G protein pathways, a

phenomenon known as biased signaling, allows for a diverse and context-dependent cellular response to SCFAs and synthetic ligands.^[1]

These application notes provide a comprehensive overview of the key methodologies used to measure FFA2-mediated G protein coupling, including detailed protocols and data presentation guidelines.

FFA2 Signaling Pathways

FFA2 activation by SCFAs or synthetic ligands initiates a cascade of intracellular events through its coupling to Gi/o and Gq/11 G proteins. The choice of signaling pathway can be influenced by the specific ligand, the cellular context, and the expression levels of signaling components.



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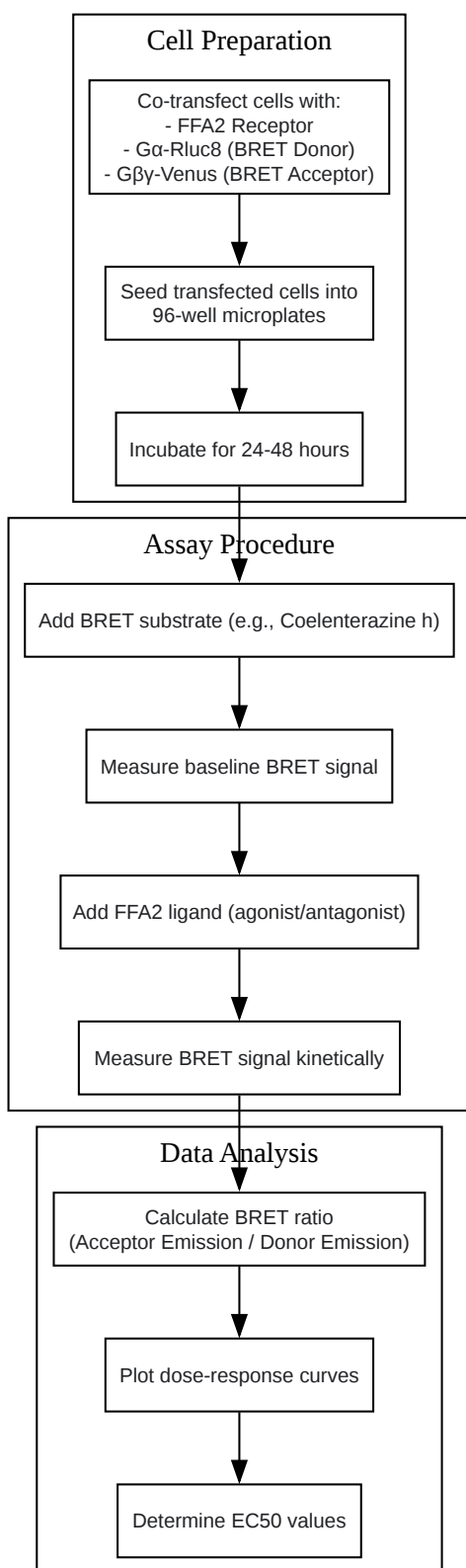
Figure 1: FFA2 Receptor Signaling Pathways. Max Width: 760px.

Key Methodologies for Measuring G Protein Coupling

Several robust and well-established assay formats are available to quantify the interaction of FFA2 with its cognate G proteins and the subsequent downstream signaling events. These include direct methods to assess G protein activation and indirect methods that measure the accumulation of second messengers.

Bioluminescence Resonance Energy Transfer (BRET) Assays for G Protein Activation

BRET assays are a powerful tool for monitoring protein-protein interactions in live cells.^[7] To measure FFA2 G protein coupling, a BRET-based assay can be configured to detect the dissociation of the G α and G $\beta\gamma$ subunits upon receptor activation.^{[8][9]} This provides a direct readout of G protein activation in real-time.

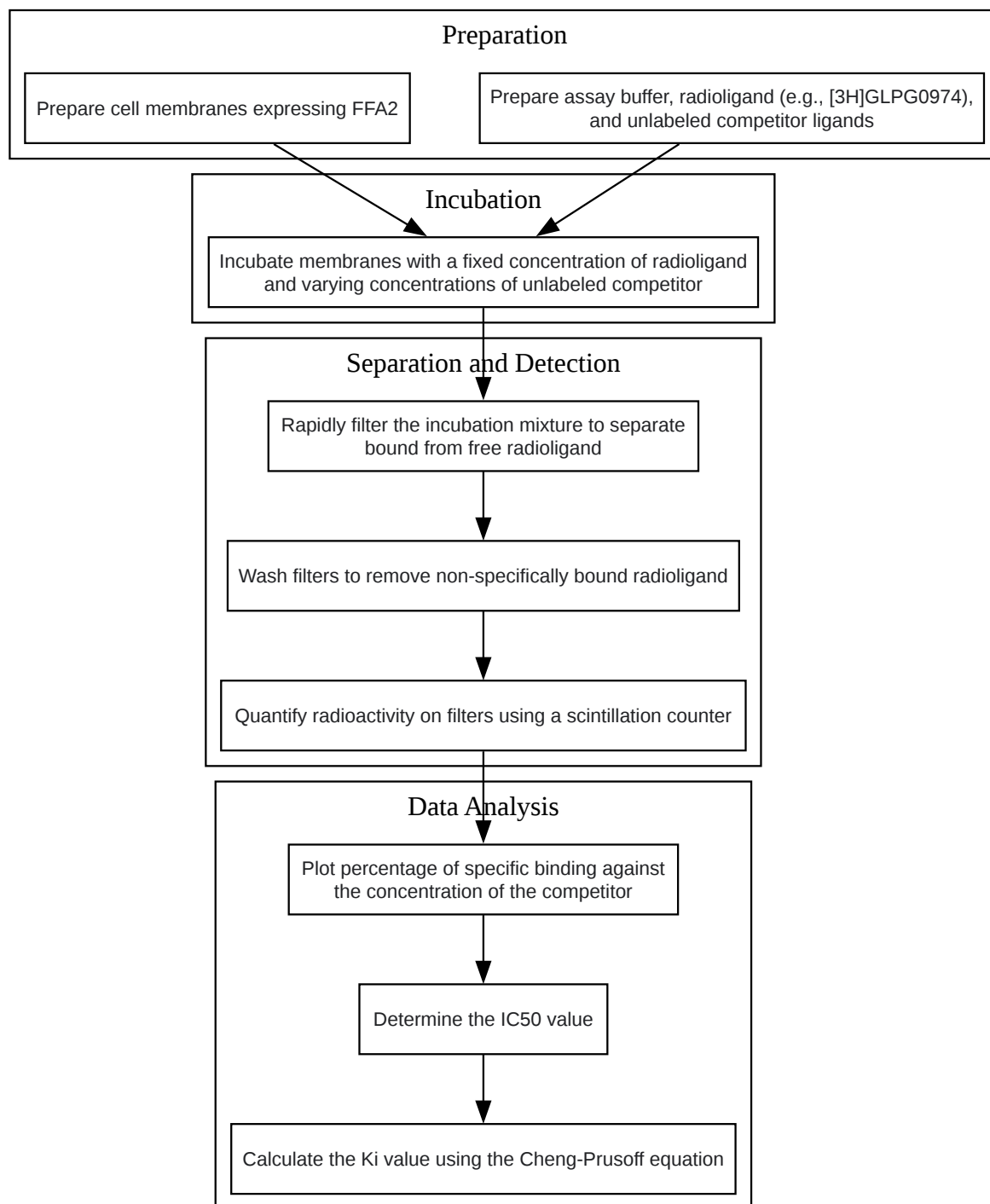


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Figure 2: BRET Assay Workflow for G Protein Activation. Max Width: 760px.

Radioligand Binding Assays

Radioligand binding assays are the gold standard for determining the affinity of ligands for a receptor.^{[10][11]} These assays can be performed in two main formats: saturation binding to determine the receptor density (B_{max}) and the dissociation constant (K_d) of the radioligand, and competition binding to determine the affinity (K_i) of unlabeled ligands.^[12]



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Figure 3: Radioligand Competition Binding Assay Workflow. Max Width: 760px.

Second Messenger Assays

Measuring the accumulation of intracellular second messengers provides a functional readout of G protein coupling. For FFA2, the most relevant second messenger assays are the measurement of cAMP for the Gi/o pathway and intracellular calcium for the Gq/11 pathway.

Activation of the Gi/o pathway by FFA2 leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cAMP levels.[\[13\]](#)[\[14\]](#) This can be measured using various commercially available assay kits, often based on competitive immunoassays or BRET/FRET-based biosensors.[\[15\]](#)[\[16\]](#)

Activation of the Gq/11 pathway by FFA2 stimulates phospholipase C, which in turn leads to the release of calcium from intracellular stores.[\[17\]](#) This transient increase in intracellular calcium can be detected using fluorescent calcium indicators.[\[18\]](#)[\[19\]](#)[\[20\]](#)

Data Presentation

Quantitative data from these assays should be summarized in a clear and concise manner to allow for easy comparison of different ligands and experimental conditions.

Table 1: Summary of Ligand Affinities at FFA2 Determined by Radioligand Binding

Compound	Radioligand	Assay Type	Ki (nM)	Reference
AZ136821499	[3H] AZ136821499	Saturation	7.5 ± 0.4 (Kd)	[2]
C3 (Propionate)	[3H] AZ136821499	Competition	>10,000	[2]
Compound 1	[3H] AZ136821499	Competition	~1,000	[2]

Table 2: Functional Potencies of FFA2 Ligands in G Protein Coupling Assays

Compound	Assay Type	G Protein Pathway	EC50 / IC50 (nM)	Reference
Acetate	cAMP Inhibition	Gi/o	~100,000	[21]
Propionate	cAMP Inhibition	Gi/o	~30,000	[21]
Phenylacetamide 1	cAMP Inhibition	Gi/o	~100	[21]
Phenylacetamide 2	cAMP Inhibition	Gi/o	~50	[21]
Propionate (C3)	Calcium Mobilization	Gq/11	~10,000	[22]
4-CMTB	Calcium Mobilization	Gq/11	~100	[22]

Experimental Protocols

Protocol 1: BRET Assay for FFA2-Mediated G Protein Activation

Materials:

- HEK293 cells
- Expression plasmids for FFA2, G α -Rluc8, and G $\beta\gamma$ -Venus
- Cell culture medium and supplements
- Transfection reagent
- White, clear-bottom 96-well microplates
- Coelenterazine h (BRET substrate)
- Assay buffer (e.g., HBSS)

- FFA2 ligands (agonists and antagonists)
- Microplate reader with BRET capabilities

Procedure:

- Cell Culture and Transfection:
 - Culture HEK293 cells in appropriate medium.
 - Co-transfect cells with plasmids encoding FFA2, G α -Rluc8, and G $\beta\gamma$ -Venus using a suitable transfection reagent.
- Cell Seeding:
 - 24 hours post-transfection, harvest cells and seed them into white, clear-bottom 96-well plates at a density of 20,000-40,000 cells per well.
 - Incubate for a further 24 hours.
- Assay Performance:
 - Wash cells once with assay buffer.
 - Add coelenterazine h to each well to a final concentration of 5 μ M and incubate for 5-10 minutes at 37°C.
 - Measure the baseline BRET signal by reading luminescence at two wavelengths (e.g., 485 nm for the donor and 530 nm for the acceptor).
 - Add FFA2 ligands at various concentrations.
 - Immediately begin kinetic measurements of the BRET signal every 1-2 minutes for 30-60 minutes.
- Data Analysis:

- Calculate the BRET ratio by dividing the acceptor emission by the donor emission for each time point.
- Normalize the data to the baseline and vehicle controls.
- Generate dose-response curves by plotting the change in BRET ratio against the ligand concentration.
- Determine EC50 values using a non-linear regression analysis.

Protocol 2: Radioligand Competition Binding Assay

Materials:

- Cell membranes prepared from cells overexpressing FFA2
- Radiolabeled FFA2 antagonist (e.g., [3H]GLPG0974)
- Unlabeled competitor ligands
- Binding buffer (e.g., 50 mM Tris-HCl, pH 7.4, 5 mM MgCl₂, 1 mM CaCl₂, 0.1% BSA)
- 96-well filter plates with glass fiber filters
- Scintillation cocktail
- Microplate scintillation counter

Procedure:

- Assay Setup:
 - In a 96-well plate, add binding buffer, a fixed concentration of radioligand (typically at or below its K_d), and a range of concentrations of the unlabeled competitor ligand.
 - For total binding, omit the competitor ligand. For non-specific binding, add a high concentration of a known FFA2 ligand (e.g., 10 μM unlabeled GLPG0974).
- Incubation:

- Initiate the binding reaction by adding the cell membranes (5-20 µg of protein per well).
- Incubate at room temperature for 1-2 hours with gentle agitation to reach equilibrium.
- Filtration and Washing:
 - Terminate the assay by rapid filtration through the filter plate using a vacuum manifold.
 - Wash the filters three times with ice-cold binding buffer to remove unbound radioligand.
- Detection:
 - Allow the filters to dry.
 - Add scintillation cocktail to each well.
 - Count the radioactivity in a microplate scintillation counter.
- Data Analysis:
 - Calculate specific binding by subtracting non-specific binding from total binding.
 - Plot the percentage of specific binding as a function of the log concentration of the competitor ligand.
 - Determine the IC₅₀ from the resulting sigmoidal curve.
 - Calculate the K_i using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.

Protocol 3: cAMP Inhibition Assay

Materials:

- CHO-K1 or HEK293 cells stably or transiently expressing FFA2
- Cell culture medium and supplements
- Forskolin

- FFA2 agonists
- cAMP assay kit (e.g., LANCE Ultra cAMP Kit or HTRF cAMP HiRange Kit)
- White 384-well microplates
- Microplate reader compatible with the chosen assay kit

Procedure:

- Cell Preparation:
 - Seed FFA2-expressing cells into 384-well plates and incubate overnight.
- Assay Performance:
 - Pre-treat cells with varying concentrations of the FFA2 agonist for 15-30 minutes at 37°C.
 - Stimulate the cells with a fixed concentration of forskolin (e.g., 1-10 μ M) to induce cAMP production. The pre-incubated agonist will inhibit this stimulation in a dose-dependent manner.
 - Incubate for 30 minutes at 37°C.
- Detection:
 - Lyse the cells and perform the cAMP measurement according to the manufacturer's instructions for the chosen assay kit.
- Data Analysis:
 - Generate a standard curve using known concentrations of cAMP.
 - Determine the concentration of cAMP in each sample from the standard curve.
 - Plot the percentage of forskolin-stimulated cAMP inhibition against the agonist concentration.
 - Determine the IC₅₀ value from the dose-response curve.

Protocol 4: Calcium Mobilization Assay

Materials:

- HEK293 or other suitable cells expressing FFA2 and a promiscuous Gα subunit like Gα16 if necessary to couple to the calcium pathway.[\[19\]](#)
- Cell culture medium and supplements
- Fluorescent calcium indicator dye (e.g., Fluo-4 AM)
- Assay buffer (e.g., HBSS with 20 mM HEPES)
- Probenecid (to prevent dye leakage)
- FFA2 agonists
- Black, clear-bottom 96- or 384-well plates
- Fluorescence plate reader with automated injection capabilities (e.g., FLIPR or FlexStation)

Procedure:

- Cell Seeding:
 - Seed cells into black, clear-bottom plates and incubate overnight.
- Dye Loading:
 - Prepare a loading solution of the calcium indicator dye in assay buffer, including probenecid (e.g., 2.5 mM).
 - Remove the culture medium from the cells and add the dye loading solution.
 - Incubate for 45-60 minutes at 37°C, followed by 15-30 minutes at room temperature in the dark.
- Assay Performance:

- Place the cell plate into the fluorescence plate reader.
- Measure the baseline fluorescence for 10-20 seconds.
- Use the instrument's injector to add the FFA2 agonist at various concentrations.
- Immediately begin measuring the fluorescence intensity kinetically for 1-3 minutes.
- Data Analysis:
 - Calculate the change in fluorescence from the baseline for each well.
 - Plot the peak fluorescence response against the agonist concentration to generate dose-response curves.
 - Determine the EC50 value from the curves using non-linear regression.

Conclusion

The methodologies outlined in these application notes provide a robust framework for the comprehensive characterization of FFA2-mediated G protein coupling. By employing a combination of direct binding assays, G protein activation assays, and second messenger readouts, researchers can gain a detailed understanding of the pharmacology of novel FFA2 ligands and their potential for biased signaling. This knowledge is essential for advancing our understanding of FFA2 biology and for the development of targeted therapeutics for metabolic and inflammatory diseases.

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